

Historical context of 3,5-Dimethylbenzoate research

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Compound of Interest

Compound Name: 3,5-Dimethylbenzoate

Cat. No.: B1240308

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An In-Depth Technical Guide to the Historical Context of **3,5-Dimethylbenzoate** Research

For Researchers, Scientists, and Drug Development Professionals

Abstract

3,5-Dimethylbenzoic acid and its corresponding esters, **3,5-dimethylbenzoates**, are versatile aromatic compounds that have served as crucial building blocks in a wide array of chemical and industrial applications. This technical guide provides a comprehensive historical overview of the research surrounding these compounds. We will explore the evolution of their synthesis, their progressive application in diverse fields such as pharmaceuticals, agrochemicals, and polymer science, and the development of analytical techniques for their characterization. Furthermore, this guide will touch upon their toxicological and environmental profiles, offering a holistic perspective for researchers and professionals in the field.

Introduction to 3,5-Dimethylbenzoate and its Acid Form

3,5-Dimethylbenzoic acid (also known as mesitylenic acid) is an aromatic carboxylic acid with the chemical formula $C_9H_{10}O_2$. Its structure consists of a benzoic acid core with two methyl groups located at the 3 and 5 positions of the benzene ring. This specific substitution pattern imparts unique properties of solubility and reactivity, making it a valuable intermediate in organic synthesis. Its ester derivatives, the **3,5-dimethylbenzoates** (e.g., methyl **3,5-dimethylbenzoate**), are also of significant interest and are widely used in various synthetic applications. Historically, the importance of this compound has grown from a simple organic molecule to a key precursor in the production of complex and high-value products.

Physicochemical Properties

A summary of the key physicochemical properties of 3,5-Dimethylbenzoic acid and its methyl ester are presented below.

Property	3,5-Dimethylbenzoic Acid	Methyl 3,5-dimethylbenzoate
CAS Number	499-06-9	25081-39-4
Molecular Formula	$C_9H_{10}O_2$	$C_{10}H_{12}O_2$
Molecular Weight	150.17 g/mol	164.20 g/mol
Appearance	Beige to yellow crystal powder	White to pale yellow crystals or powder
Melting Point	169-175 °C	31-33 °C
Boiling Point	Not specified	239-240 °C
Solubility	Soluble in various solvents	Not specified

Historical Development of Synthesis

The primary industrial synthesis of 3,5-dimethylbenzoic acid has historically relied on the oxidation of mesitylene (1,3,5-trimethylbenzene). Over the years, research has focused on improving the efficiency, safety, and environmental friendliness of this process.

Early methods often involved harsh oxidizing agents and lacked the efficiency required for large-scale industrial production. A significant advancement came with the use of catalytic

oxidation. A patented method, for instance, describes the oxidation of mesitylene using compressed air in the presence of an acetic acid solvent and a cobalt acetate catalyst. This approach offers better temperature control and a higher conversion rate of up to 90%.

Another patented method refines this process further by using a composite catalyst, such as a cobalt salt combined with a long-chain quaternary ammonium salt, under normal pressure with oxygen. This method is highlighted as being a more environmentally friendly approach, reducing equipment corrosion associated with large amounts of glacial acetic acid.

Representative Synthesis Protocol: Catalytic Oxidation of Mesitylene

The following is a generalized, step-by-step protocol based on patented industrial methods for the synthesis of 3,5-dimethylbenzoic acid:

- **Charging the Reactor:** A suitable oxidation reactor is charged with mesitylene, an acetic acid solvent, and a cobalt acetate catalyst.
- **Initiating Oxidation:** The mixture is heated, and compressed air or oxygen is introduced into the reactor to initiate the oxidation reaction. The reaction heat is managed by the continuous evaporation and condensation of the acetic acid solvent, ensuring a stable reaction temperature.
- **Reaction Monitoring:** The reaction is monitored over several hours (e.g., 3-5 hours) to ensure completion.
- **Isolation of Crude Product:** Upon completion, the reaction mixture is subjected to underpressure distillation to remove lower boiling point materials. The remaining material is then crystallized and filtered to isolate the crude 3,5-dimethylbenzoic acid.
- **Purification:** The crude product is further purified by rectification or recrystallization to yield high-purity 3,5-dimethylbenzoic acid. A patented purification process involves dissolving the crude acid in water with an alkali, filtering, cooling to crystallize the salt, and then re-acidifying to obtain a product with purity exceeding 99%.
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